

2-Chloro-4-fluoroiodobenzene molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloro-4-fluoroiodobenzene

Cat. No.: B1349366

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Technical Data Sheet: 2-Chloro-4-fluoroiodobenzene

This guide provides the fundamental chemical properties, including molecular formula and molecular weight, for the compound **2-Chloro-4-fluoroiodobenzene**, intended for researchers, scientists, and drug development professionals.

Chemical Formula and Identity

2-Chloro-4-fluoroiodobenzene is a substituted aromatic hydrocarbon containing chlorine, fluorine, and iodine atoms. Its molecular structure is based on a benzene ring.

The chemical formula for this compound is C_6H_3ClFI .^[1]^[2]^[3]

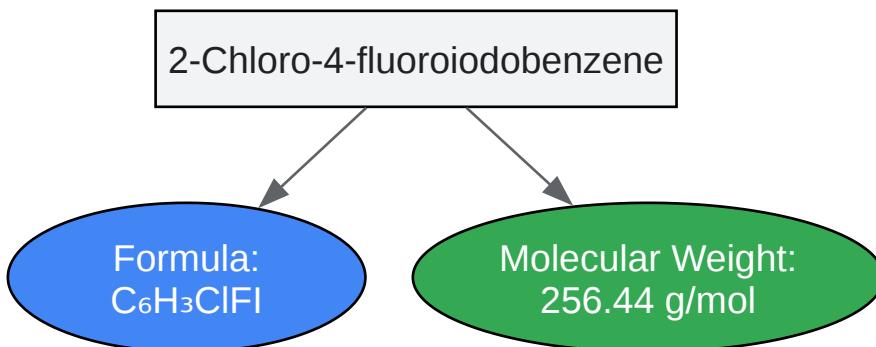
Physicochemical Data

The essential quantitative properties of **2-Chloro-4-fluoroiodobenzene** are summarized in the table below for straightforward reference.

Property	Value
Molecular Weight	256.44 g/mol [1]
CAS Number	101335-11-9
Empirical Formula	C ₆ H ₃ ClFI
Physical Form	Solid
Density	2.008 g/mL at 25 °C [1]
Boiling Point	94-95 °C at 15 mm Hg [1]
Refractive Index	n _{20/D} 1.604 [1]

Logical Data Relationship

The following diagram illustrates the relationship between the compound and its primary molecular identifiers.



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Core properties of **2-Chloro-4-fluoroiodobenzene**.

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References

- 1. echemi.com [echemi.com]
- 2. 2-Chloro-1-fluoro-4-iodobenzene, 98% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 3. 2-Chloro-4-fluoro-1-iodobenzene | C6H3ClFI | CID 2736559 - PubChem [pubchem.ncbi.nlm.nih.gov]
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